

# An In-depth Technical Guide to the Safe Handling of Ethyl 2-Bromopropionate

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## Compound of Interest

Compound Name: Ethyl 2-bromopropionate

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **ethyl 2-bromopropionate**, a key reagent in various synthetic applications. Adherence to these protocols is critical for ensuring personnel safety and maintaining experimental integrity.

## Chemical and Physical Properties

**Ethyl 2-bromopropionate** is a flammable, corrosive, and toxic liquid that requires careful handling.<sup>[1][2][3][4]</sup> It is a colorless to pale yellow liquid with a pungent odor.<sup>[2][5]</sup> The following table summarizes its key quantitative properties.

Property	Value	Source(s)
Molecular Formula	C <sub>5</sub> H <sub>9</sub> BrO <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a>
Molecular Weight	181.03 g/mol	<a href="#">[1]</a> <a href="#">[3]</a>
CAS Number	535-11-5	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
EC Number	208-609-5	<a href="#">[3]</a>
Boiling Point	156-160 °C	<a href="#">[3]</a>
Density	1.394 g/mL at 25 °C	
Flash Point	51 °C (123.8 °F) - closed cup	
Refractive Index	n <sub>20</sub> /D 1.446	
Solubility	Sparingly soluble in water; soluble in organic solvents like ethanol and ether.	<a href="#">[2]</a> <a href="#">[5]</a>
Acute Oral Toxicity (LD50, Rabbit)	281 mg/kg	<a href="#">[2]</a> <a href="#">[4]</a>

## Hazard Identification and Classification

**Ethyl 2-bromopropionate** is classified as a hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications:

Hazard Class	Category	Hazard Statement
Flammable Liquids	3	H226: Flammable liquid and vapour.[1][3][6]
Acute Toxicity, Oral	3	H301: Toxic if swallowed.[6][7]
Skin Corrosion/Irritation	1B / 2	H314: Causes severe skin burns and eye damage.[1][3] H315: Causes skin irritation.[1][6]
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage.[6][7]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation.[1][4]

Signal Word: Danger[1][3][4]

Primary Hazards: Flammable, Corrosive, Irritant, Toxic.[1][2] It is also a lachrymator, meaning it can induce tearing.[1][3]

## Safe Handling and Storage Protocols

Adherence to proper handling and storage procedures is paramount to minimizing risk.

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when working with **ethyl 2-bromopropionate**.

- Eye and Face Protection: Tightly fitting safety goggles and a face shield (minimum 8-inch) are required.[3] Standard laboratory safety glasses are insufficient.
- Skin Protection:
  - Gloves: Chemically resistant gloves must be worn. Inspect gloves for integrity before each use and employ proper removal techniques to avoid skin contact.[3] Dispose of contaminated gloves after use.[3]

- Protective Clothing: A complete suit protecting against chemicals, such as a flame-retardant, anti-static lab coat, is necessary.[3]
- Respiratory Protection: Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[2] If air-purifying respirators are deemed necessary by a risk assessment, use a full-face respirator with appropriate cartridges (e.g., type ABEK, EN 14387).[3]

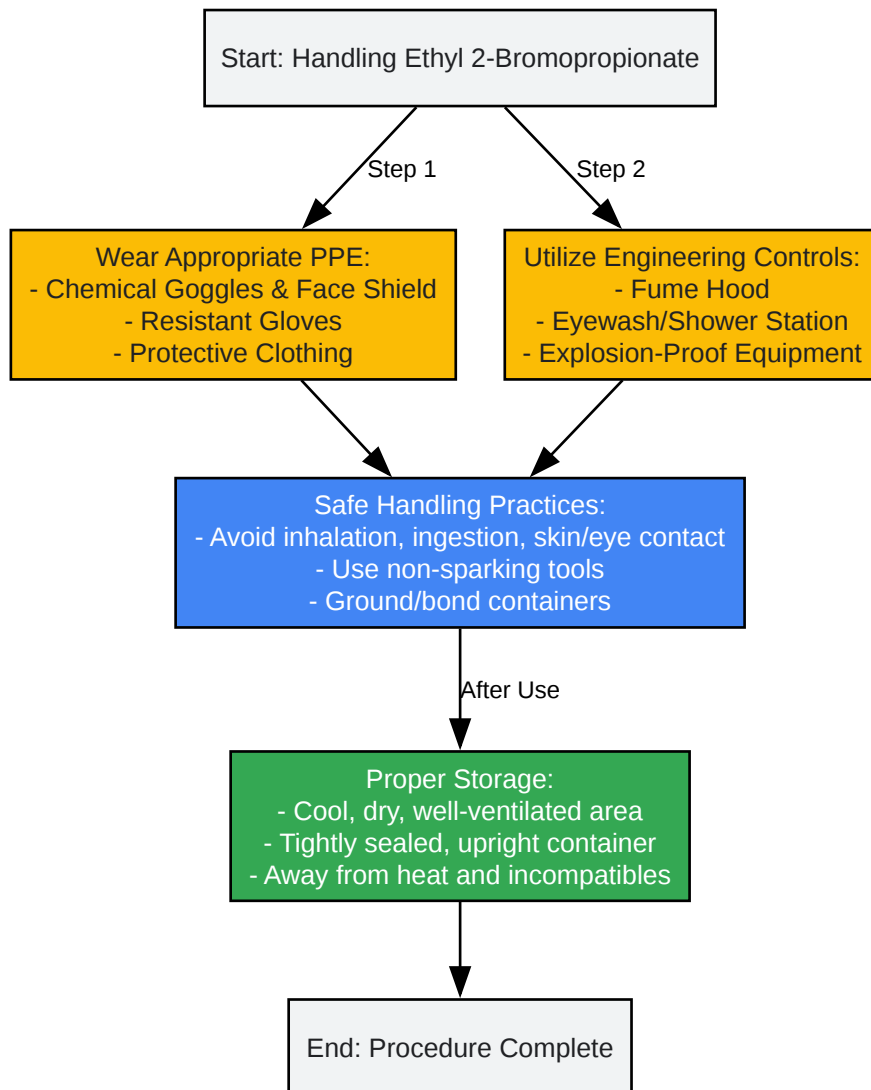
## Engineering Controls

- Ventilation: Ensure adequate ventilation.[3] Local exhaust ventilation or a closed system is recommended.
- Safety Equipment: An eyewash station and safety shower must be readily accessible and in close proximity to the workstation.[8][9]
- Ignition Sources: Use explosion-proof electrical, ventilating, and lighting equipment.[2][8] All tools used should be non-sparking.[2][6][10]

## Storage

- Conditions: Store in a cool, dry, and well-ventilated place.[2][3][4][10] Keep containers tightly closed and upright to prevent leakage.[3][4] The storage area should be designated for flammable liquids.[3][10] Protect from light and moisture.[3][4][11]
- Incompatibilities: Keep away from strong bases, acids, oxidizing agents, reducing agents, amines, and active metals such as aluminum and magnesium.[2][3][4]
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.[2][3][4][10] "No Smoking" policies must be strictly enforced in storage and handling areas.[2][4]

## General Handling and Storage Protocol



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Caption: Workflow for general handling and storage of **ethyl 2-bromopropionate**.

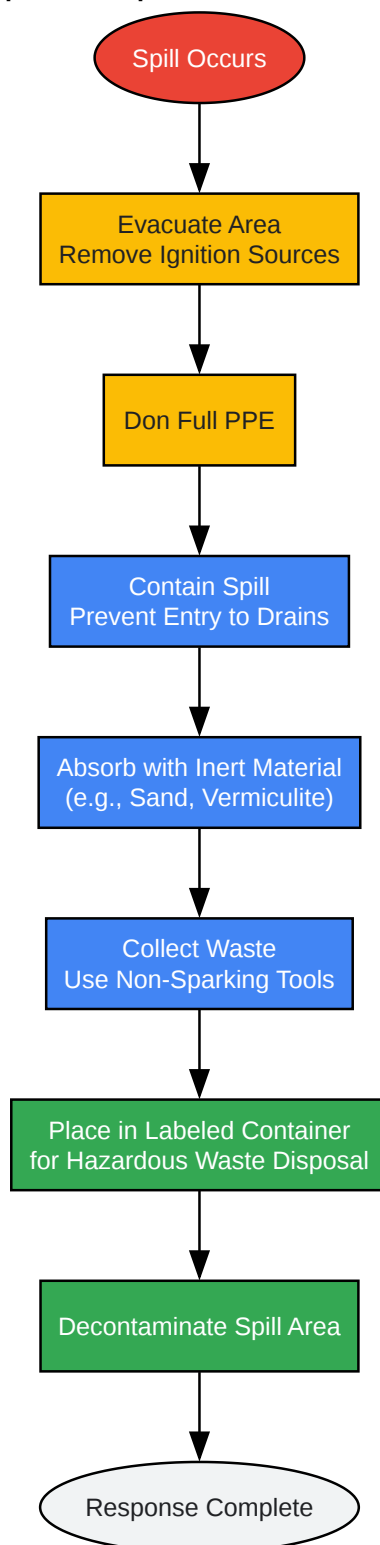
## Spill Management Protocol

In the event of a spill, immediate and appropriate action is required to prevent exposure and further contamination.

## Experimental Protocol for Spill Response

- Evacuate and Secure: Immediately evacuate non-essential personnel from the spill area.[\[3\]](#)  
[\[4\]](#) Remove all sources of ignition.[\[3\]](#)[\[4\]](#)[\[8\]](#)[\[10\]](#)
- Ventilate: Ensure the area is well-ventilated.[\[3\]](#)
- Don PPE: Don the personal protective equipment detailed in Section 3.1.
- Containment: Prevent further leakage or spillage if it is safe to do so.[\[3\]](#)[\[4\]](#) Prevent the spill from entering drains.[\[3\]](#)[\[4\]](#)
- Absorption:
  - For small spills, absorb the material with an inert, non-combustible absorbent material such as sand, earth, diatomaceous earth, or vermiculite.[\[4\]](#)[\[8\]](#)[\[10\]](#)
  - Do not use combustible materials like sawdust.[\[8\]](#)
- Collection:
  - Carefully collect the absorbed material using non-sparking tools and place it into a suitable, labeled, and closed container for disposal.[\[3\]](#)[\[8\]](#)[\[10\]](#)
  - An electrically protected vacuum cleaner or wet-brushing can be used for collection.[\[3\]](#)
- Decontamination: Clean the spill area thoroughly with soap and water.
- Disposal: Dispose of the waste material through a licensed professional waste disposal service, in accordance with local, regional, and national regulations.[\[3\]](#)[\[4\]](#)

## Spill Response Workflow



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Caption: Logical workflow for responding to a spill of **ethyl 2-bromopropionate**.

## First Aid Measures

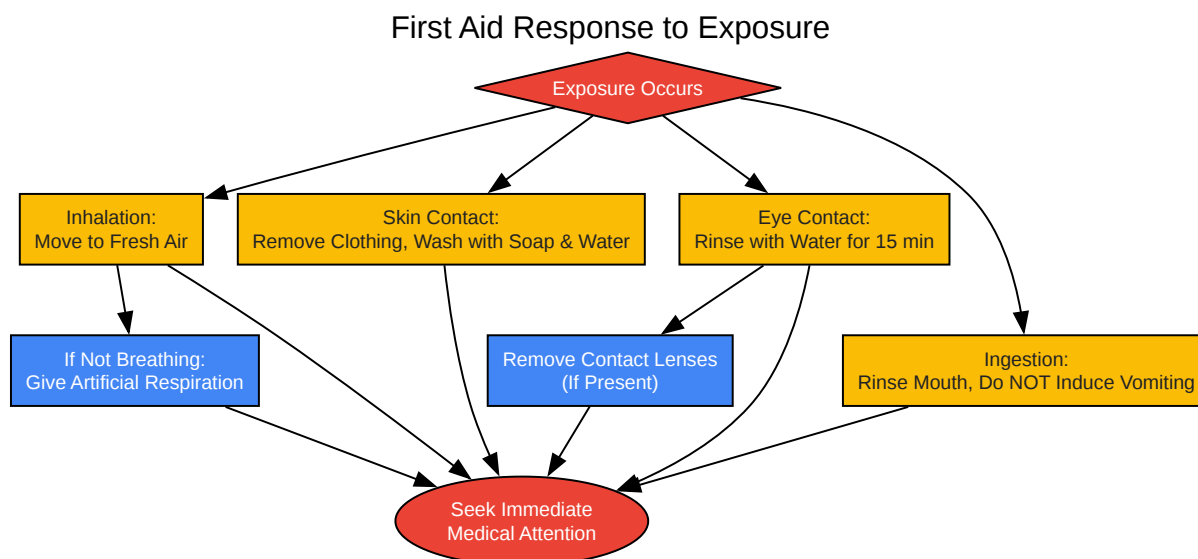
In case of exposure, immediate medical attention is crucial. Show the Safety Data Sheet (SDS) to the attending physician.<sup>[3][4]</sup>

## Experimental Protocol for First Aid Response

- Inhalation:
  - Move the exposed individual to fresh air immediately.<sup>[3][4]</sup>
  - If breathing is difficult or has stopped, provide artificial respiration.<sup>[3][4]</sup>
  - Seek immediate medical attention.<sup>[3][4]</sup>
- Skin Contact:
  - Immediately remove all contaminated clothing and shoes.<sup>[3][4]</sup>
  - Wash the affected area with soap and plenty of water for at least 15 minutes.<sup>[3][4]</sup>
  - Seek immediate medical attention.<sup>[3][4]</sup>
- Eye Contact:
  - Immediately flush the eyes with plenty of water for at least 15 minutes, also under the eyelids.<sup>[3][4][9]</sup>
  - If present and easy to do, remove contact lenses.<sup>[3][4]</sup> Continue rinsing.<sup>[3]</sup>
  - Call a POISON CENTER or doctor immediately.<sup>[3][4]</sup>
- Ingestion:
  - Do NOT induce vomiting.<sup>[3][4]</sup>
  - Rinse the mouth with water.<sup>[3][4]</sup> Never give anything by mouth to an unconscious person.<sup>[3][4]</sup>



- Call a POISON CENTER or doctor immediately.[4][6][7]



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Caption: First aid procedures for exposure to **ethyl 2-bromopropionate**.

## Fire-Fighting Measures

- Extinguishing Media: Use alcohol-resistant foam, dry chemical, or carbon dioxide. Water spray can be used to cool unopened containers, but a direct water jet may be ineffective.[3][4][10]
- Specific Hazards: Flammable liquid and vapor.[3] Vapors can accumulate in low areas and may form explosive mixtures with air.[3][4] Hazardous decomposition products formed under fire conditions include carbon oxides and hydrogen bromide gas.[3][4]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[3][4]

## Disposal Considerations

Dispose of unused product and contaminated packaging in accordance with all applicable local, state, and federal regulations. Offer surplus and non-recyclable solutions to a licensed disposal company.[3][4] Do not allow the product to enter drains.[3][4]

This technical guide is intended to provide comprehensive safety information. Always consult the most recent Safety Data Sheet (SDS) for **ethyl 2-bromopropionate** before use and ensure all personnel are trained on its specific hazards and handling procedures.

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